

Cesium Hydroxide Monohydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cesium hydroxide monohydrate

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Abstract

This technical guide provides an in-depth overview of **cesium hydroxide monohydrate** ($\text{CsOH}\cdot\text{H}_2\text{O}$), a strong alkali with significant applications in research and development. The document details its physicochemical properties, molecular weight, and various applications, with a particular focus on its role as a catalyst in organic synthesis. A representative experimental protocol for a base-catalyzed reaction is provided, alongside essential safety and handling information. This guide is intended for researchers, scientists, and drug development professionals who utilize or are considering the use of this versatile reagent.

Introduction

Cesium hydroxide monohydrate ($\text{CsOH}\cdot\text{H}_2\text{O}$) is a white, crystalline, and highly hygroscopic solid. It is recognized as one of the strongest commercially available bases, a property that makes it a valuable reagent in a multitude of chemical transformations. Its high reactivity and solubility in polar solvents contribute to its utility in both laboratory and industrial settings. This guide aims to consolidate the technical information available on **cesium hydroxide monohydrate** to support its effective and safe use in a research environment.

Physicochemical Properties and Molecular Weight

The fundamental properties of **cesium hydroxide monohydrate** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citations
Molecular Formula	CsOH·H ₂ O	
Molecular Weight	167.93 g/mol	

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